

An In-depth Technical Guide to PACSIN SH3 Domain Binding Partners

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Introduction to PACSIN Proteins and their SH3 Domains

The Protein Kinase C and Casein Kinase Substrate in Neurons (PACSIN) family, also known as syndapins, are crucial adapter proteins involved in a variety of cellular processes. In mammals, this family consists of three isoforms: PACSIN1 (syndapin I), PACSIN2 (syndapin II), and PACSIN3 (syndapin III). These proteins are characterized by a conserved domain architecture, featuring an N-terminal F-BAR (Fes/CIP4 Homology-Bin/Amphiphysin/Rvs) domain, a central variable region, and a C-terminal SH3 (Src Homology 3) domain.

The F-BAR domain is responsible for sensing and inducing membrane curvature, playing a vital role in processes like endocytosis and vesicle formation. The C-terminal SH3 domain, the focus of this guide, is a protein-protein interaction module that typically binds to proline-rich motifs on target proteins. This interaction is fundamental to the function of PACSINs, allowing them to recruit various proteins to specific cellular locations and thereby orchestrate complex signaling and trafficking events. Understanding the binding partners of the PACSIN SH3 domains is key to elucidating their roles in cellular physiology and pathology.

PACSIN SH3 Domain Binding Partners: A Quantitative Overview



The SH3 domains of all three PACSIN isoforms have been shown to interact with a range of proteins, primarily involved in endocytosis, cytoskeletal regulation, and vesicle trafficking. While all three isoforms share some common binding partners, there are also specific interactors for each, reflecting their distinct and overlapping functions.

Table 1: PACSIN 1 (Syndapin I) SH3 Domain Binding

Partners

Binding Partner	Function	Quantitative Data (Kd)
Dynamin-1	GTPase involved in vesicle scission	Not available
Synaptojanin 1	Phosphatase in synaptic vesicle recycling	Not available
N-WASP	Actin polymerization regulator	Not available
Synapsin I	Synaptic vesicle clustering	Not available
mSos1	Guanine nucleotide exchange factor	Not available

Table 2: PACSIN 2 (Syndapin II) SH3 Domain Binding Partners



Binding Partner	Function	Quantitative Data (Kd)
Dynamin	GTPase involved in vesicle scission	Not available
Synaptojanin 1	Phosphatase in synaptic vesicle recycling	Not available
N-WASP	Actin polymerization regulator	Not available
ADAM13	A disintegrin and metalloprotease	Not available
Cobll1	Cordon-bleu protein-like 1	25.8 nM[1]
SH3BP1	SH3 domain-binding protein 1	2.2 μM[1]
AP-3	Adaptor protein complex 3	Not available
mSos1	Guanine nucleotide exchange factor	Not available

Table 3: PACSIN 3 (Syndapin III) SH3 Domain Binding Partners

Binding Partner	Function	Quantitative Data (Kd)
Dynamin	GTPase involved in vesicle scission	Not available
Synaptojanin 1	Phosphatase in synaptic vesicle recycling	Not available
N-WASP	Actin polymerization regulator	Not available
ADAM12	A disintegrin and metalloprotease	Not available

Key Signaling Pathways and Experimental Workflows

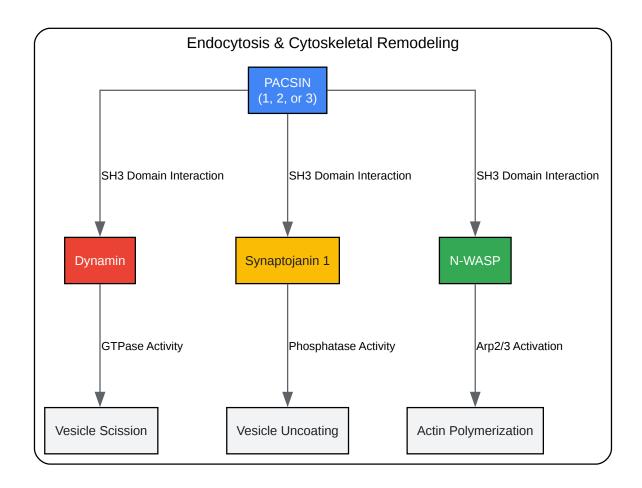


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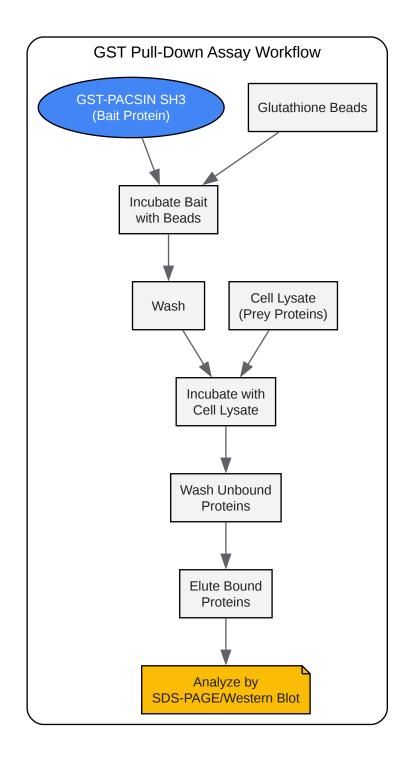
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The interactions mediated by the PACSIN SH3 domains are central to several critical cellular pathways. The following diagrams, generated using Graphviz, illustrate these relationships and the workflows of key experimental techniques used to identify them.

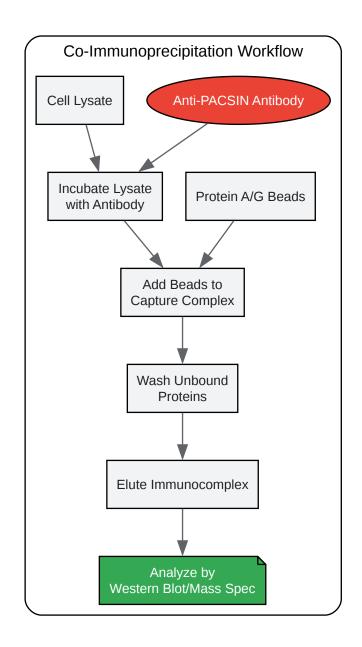












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